

An In-depth Technical Guide to the Chemical Properties and Stability of Bitoscanate

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Compound of Interest

Compound Name: *Bitoscanate*

Cat. No.: *B1667535*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties and stability of **Bitoscanate** (p-Phenylene diisothiocyanate), an anthelmintic compound. The information is curated for professionals in research and drug development, with a focus on data presentation, experimental methodologies, and visual representations of key information.

Core Chemical and Physical Properties

Bitoscanate is an organic compound used in the treatment of hookworm infections.^[1] It is characterized as odorless, colorless crystals or a white to beige powder.^{[2][3]}

Quantitative Physicochemical Data

The following tables summarize the key chemical and physical properties of **Bitoscanate**.

Table 1: General Chemical Properties

Property	Value	Source(s)
IUPAC Name	1,4-diisothiocyanatobenzene	[1][2]
Synonyms	Bitoscanat, PDITC, p-Phenylene bisisothiocyanate, Jonit	
CAS Number	4044-65-9	
Molecular Formula	C ₈ H ₄ N ₂ S ₂	
Molecular Weight	192.26 g/mol	

Table 2: Physical and Calculated Properties

Property	Value	Source(s)
Melting Point	129-132 °C (264-270 °F; 402-405 K)	
Boiling Point (Predicted)	339.4 ± 25.0 °C	
Water Solubility	Practically insoluble; Hydrolyzes in water	
Solubility in Organic Solvents	Soluble in alcohol, chloroform, and DMSO (20 mg/mL)	
LogP (Octanol/Water Partition Coefficient)	3.155 (Crippen Method)	
Storage Temperature	-20°C	

Chemical Structure

The chemical structure of **Bitoscanate** consists of a benzene ring with two isothiocyanate functional groups at positions 1 and 4.

Caption: Chemical structure of **Bitoscanate** (1,4-diisothiocyanatobenzene).

Stability Profile

Bitoscanate is sensitive to moisture and hydrolyzes in water. It is incompatible with strong oxidizers, moisture, strong acids, and strong bases. For long-term storage, it is recommended to keep the compound in its powder form at -20°C.

Degradation

While specific degradation pathways for **Bitoscanate** are not extensively detailed in the available literature, isothiocyanates, in general, can undergo hydrolysis to form amines and release thiocarbonyl derivatives. The stability is influenced by factors such as pH, temperature, and exposure to light. Thiocyanates can be degraded through oxidation, reduction, or hydrolysis, and certain metal ions can catalyze their decomposition.

Experimental Protocols for Stability Testing

There are no specific, published stability testing protocols for **Bitoscanate**. However, a robust stability study can be designed based on the general guidelines provided by the International Council for Harmonisation (ICH), particularly Q1A (R2) for stability testing of new drug substances and Q1B for photostability testing.

General Protocol for Isothermal Stability Testing

This protocol is a generalized approach to assess the stability of **Bitoscanate** under various environmental conditions.

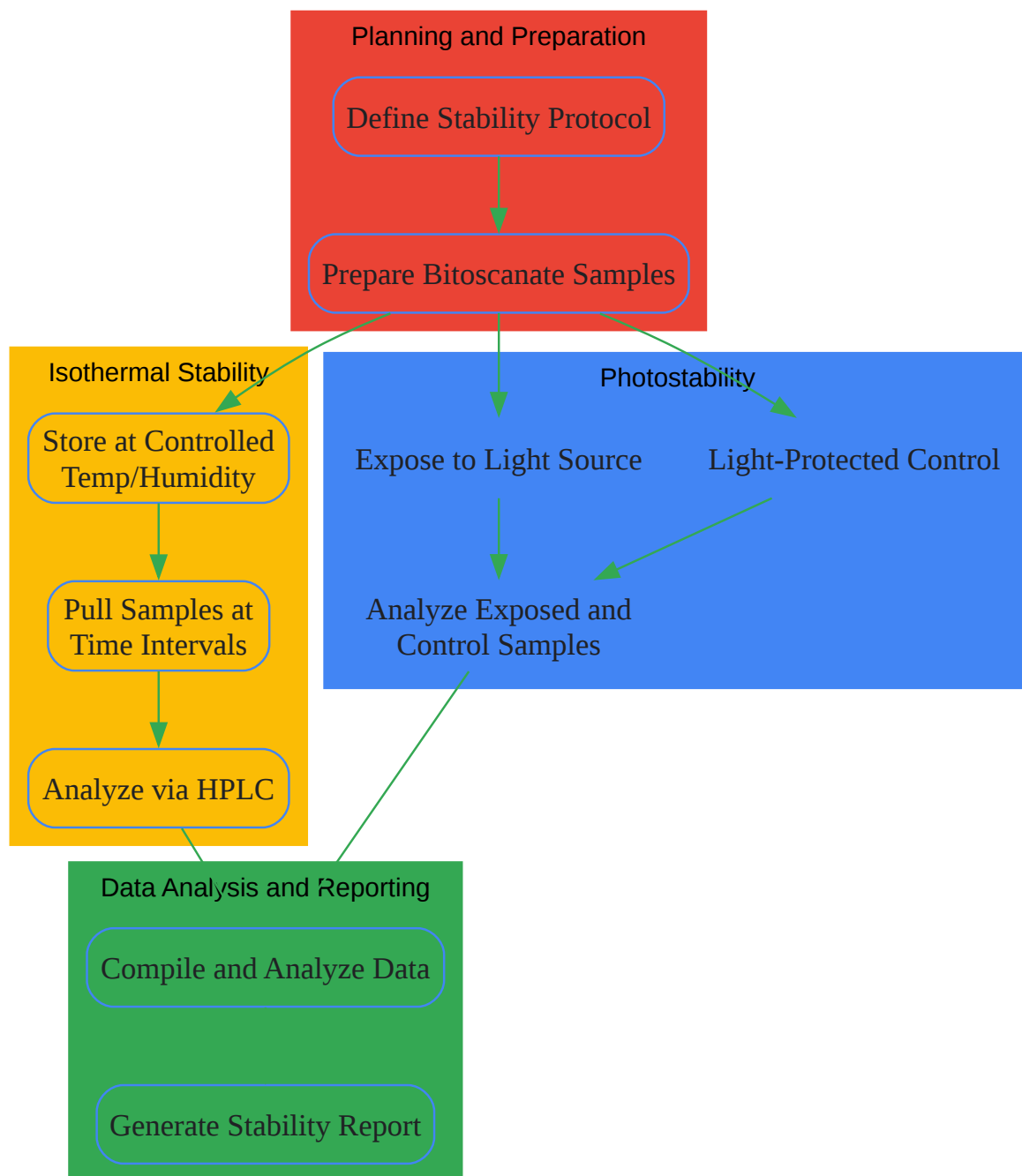
- **Sample Preparation:** A single batch of **Bitoscanate** is typically used for initial studies. The substance should be stored in containers that are inert and prevent moisture ingress.
- **Storage Conditions:** Samples are stored under various temperature and humidity conditions as recommended by ICH guidelines (e.g., 25°C/60% RH, 30°C/65% RH, and 40°C/75% RH).
- **Testing Schedule:** Samples are pulled at predetermined time points (e.g., 0, 3, 6, 9, 12, 18, 24, and 36 months).
- **Analytical Methods:** A validated stability-indicating analytical method, such as High-Performance Liquid Chromatography (HPLC), should be used to determine the purity of **Bitoscanate** and to detect and quantify any degradation products.

- **Data Analysis:** The rate of degradation can be determined, and the shelf-life or re-test period can be established based on the collected data.

General Protocol for Photostability Testing

This protocol outlines a general procedure to assess the impact of light on the stability of **Bitoscanate**.

- **Sample Preparation:** Samples of **Bitoscanate** are placed in transparent containers. A control sample is wrapped in aluminum foil to protect it from light.
- **Light Exposure:** The samples are exposed to a light source that provides an overall illumination of not less than 1.2 million lux hours and an integrated near-ultraviolet energy of not less than 200 watt-hours/square meter.
- **Analysis:** After exposure, the samples are analyzed using a validated analytical method to assess for any degradation. The results are compared to the light-protected control sample.
- **Forced Degradation:** Forcing conditions, such as higher intensity light exposure, can be used to identify potential degradation products that may not form under standard confirmatory study conditions.



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Caption: A generalized workflow for conducting stability studies on a chemical substance.

This guide provides a foundational understanding of the chemical properties and stability considerations for **Bitoscanate**. For any in-depth research or development, it is crucial to perform specific experimental studies to confirm these properties and to fully characterize the stability of **Bitoscanate** under the intended conditions of use and storage.

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References

- 1. Bitoscanate - Wikipedia [en.wikipedia.org]
- 2. p-Phenylene diisothiocyanate | C₈H₄N₂S₂ | CID 19958 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 1,4-PHENYLENE DIISOTHIOCYANATE | 4044-65-9 [chemicalbook.com]
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